

In-Depth Technical Guide: Trans-4-(Boc-amino)cyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: *trans*-4-(Boc-amino)cyclohexanecarboxylic acid

Cat. No.: B558786

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trans-4-(Boc-amino)cyclohexanecarboxylic acid is a synthetic, conformationally constrained amino acid derivative that has garnered significant interest in medicinal chemistry and drug development. Its rigid cyclohexane scaffold provides a unique structural motif that is utilized to introduce conformational rigidity into peptides and small molecules. This can lead to enhanced biological activity, selectivity, and metabolic stability. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and key applications in pharmaceutical research.

Chemical and Physical Properties

Trans-4-(Boc-amino)cyclohexanecarboxylic acid, with a molecular weight of 243.30 g/mol and a molecular formula of $C_{12}H_{21}NO_4$, is a white to off-white crystalline solid.^{[1][2][3][4][5][6]} The presence of the tert-butyloxycarbonyl (Boc) protecting group on the amino functionality makes it a key intermediate in solid-phase peptide synthesis.^{[6][7]}

Property	Value	Reference
Molecular Weight	243.30 g/mol	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₂ H ₂₁ NO ₄	[1] [2] [3] [5] [6]
CAS Number	53292-89-0	[1] [2] [3] [4] [5]
Appearance	White to off-white crystalline solid	[8]
Purity	Typically ≥97%	[1] [5]

Synthesis and Production

The synthesis of **trans-4-(Boc-amino)cyclohexanecarboxylic acid** is a critical process for its application in pharmaceutical development. A common and industrially feasible method involves the stereoselective reduction of p-aminobenzoic acid, followed by the protection of the amino group with a Boc group.

Experimental Protocol: One-Pot Synthesis from p-Aminobenzoic Acid

This protocol outlines a one-pot process for the preparation of trans-4-amino-1-cyclohexanecarboxylic acid derivatives with a high trans isomer ratio, which is then Boc-protected.[\[9\]](#)[\[10\]](#)[\[11\]](#)

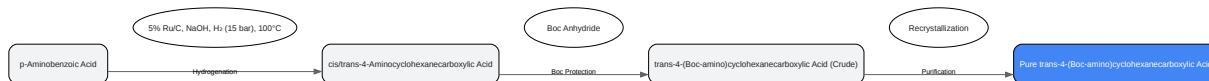
Materials:

- p-Aminobenzoic acid
- 5% Ruthenium on Carbon (Ru/C) catalyst
- 10% Sodium Hydroxide (NaOH) solution
- Di-tert-butyl dicarbonate (Boc anhydride)
- Dichloromethane (DCM)

- Citric acid
- Sodium sulfate (Na₂SO₄)
- Acetone

Procedure:

- Hydrogenation: In a high-pressure autoclave, a mixture of p-aminobenzoic acid, 5% Ru/C catalyst, and 10% aqueous NaOH is prepared. The mixture is stirred under hydrogen pressure (e.g., 15 bar) at an elevated temperature (e.g., 100°C) until the reaction is complete, yielding a mixture of cis- and trans-4-aminocyclohexanecarboxylic acid with a high trans ratio.[9][10]
- Boc Protection: Without isolation of the intermediate, the reaction mixture is cooled, and 1 equivalent of Boc anhydride is added to protect the amino group.
- Work-up and Isolation: The catalyst is filtered off. The aqueous layer is extracted with DCM. The aqueous solution is then acidified with citric acid (to pH ~4) and extracted multiple times with DCM. The combined organic layers are dried over Na₂SO₄, filtered, and the solvent is evaporated under reduced pressure to yield **trans-4-(Boc-amino)cyclohexanecarboxylic acid**.[11][12]
- Purification: The crude product can be further purified by recrystallization from a suitable solvent system, such as acetone/water, to obtain the desired purity.[10]



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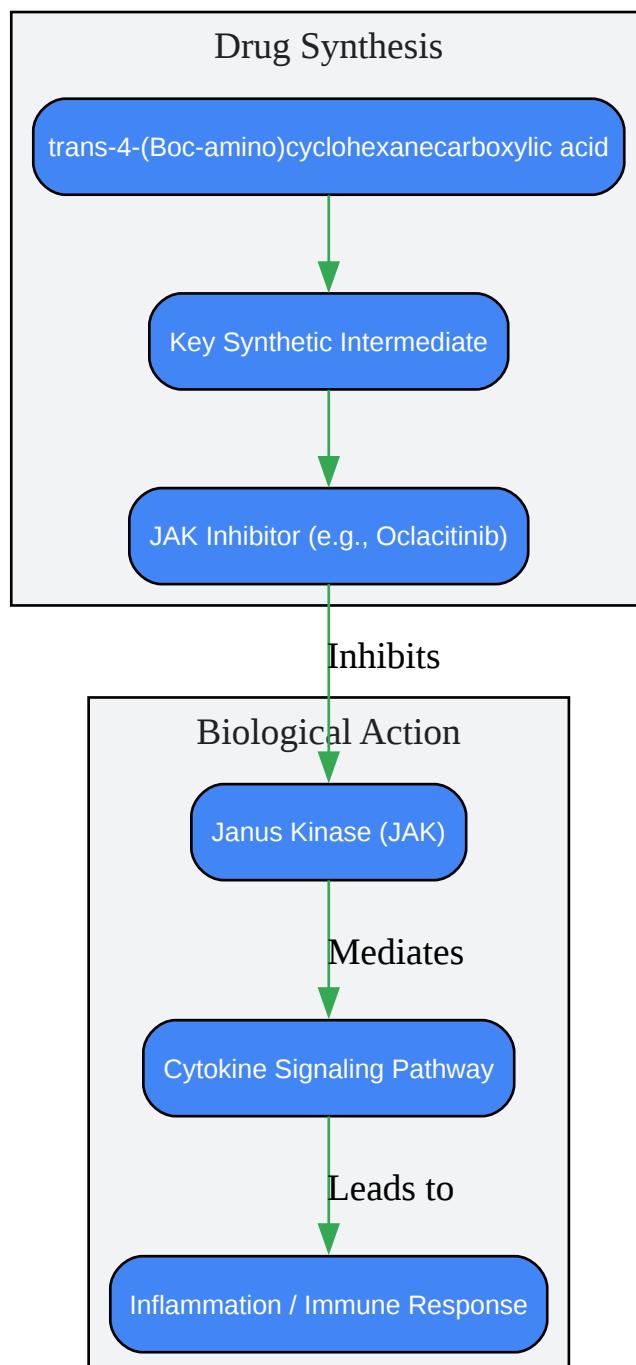
Caption: Synthetic workflow for **trans-4-(Boc-amino)cyclohexanecarboxylic acid**.

Applications in Drug Development

The primary application of **trans-4-(Boc-amino)cyclohexanecarboxylic acid** lies in its use as a conformationally constrained building block in the synthesis of peptidomimetics and other pharmaceutically active compounds.^{[2][13]} Its rigid structure helps to pre-organize the molecule into a specific conformation, which can enhance binding affinity and selectivity for biological targets.

Janus Kinase (JAK) Inhibitors

A significant application of this compound is as a key intermediate in the synthesis of Janus Kinase (JAK) inhibitors.^{[9][10][11][12]} JAKs are a family of intracellular, non-receptor tyrosine kinases that play a crucial role in cytokine signaling pathways involved in inflammation and immunity. Inhibitors of JAKs are being developed for the treatment of autoimmune diseases and cancer.



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Caption: Role in JAK inhibitor synthesis and its biological target.

Peptide Synthesis

In peptide synthesis, **trans-4-(Boc-amino)cyclohexanecarboxylic acid** is used as a non-natural amino acid to introduce conformational constraints.^{[6][7][13]} This is particularly valuable in the design of peptide-based drugs where a specific secondary structure (e.g., a turn or a helix) is required for biological activity. The cyclohexane ring restricts the rotational freedom of the peptide backbone, stabilizing the desired conformation.

Conclusion

Trans-4-(Boc-amino)cyclohexanecarboxylic acid is a valuable and versatile building block for medicinal chemists and drug development professionals. Its well-defined stereochemistry and conformational rigidity make it an ideal component for the synthesis of complex, biologically active molecules. The established synthetic routes and its successful application in the development of targeted therapies, such as JAK inhibitors, underscore its importance in modern pharmaceutical research.

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